

Technical Support Center: Optimizing pH for Acid Brown 75 Dyeing

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Compound of Interest

Compound Name: *C.I. Acid brown 75*

Cat. No.: *B12364392*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on utilizing Acid Brown 75 in their dyeing experiments. Below you will find troubleshooting guides, frequently asked questions (FAQs), and detailed experimental protocols to ensure optimal and reproducible results.

Frequently Asked Questions (FAQs)

Q1: What is Acid Brown 75 and for which fibers is it suitable?

Acid Brown 75, with a Colour Index number of 34905, is a polyazo acid dye.[1][2][3] It is primarily used for dyeing protein fibers such as wool and silk, as well as synthetic polyamides like nylon.[2][3] It also finds applications in leather dyeing.[2][4]

Q2: What is the chemical class of Acid Brown 75 and does this affect its properties?

Acid Brown 75 is a trisazo dye, belonging to the polyazo class of dyes.[2][5][6] Its molecular structure and high molecular weight (843.58 g/mol) influence its dyeing characteristics, placing it in the category of milling acid dyes.[2] This classification is crucial for determining the optimal dyeing conditions, particularly the pH of the dyebath.

Q3: What is the recommended pH for dyeing with Acid Brown 75?

The optimal pH for dyeing with Acid Brown 75 depends on the fiber being dyed. As a milling acid dye, it requires a weakly acidic environment. For wool, a pH range of 5.0 - 6.0 is generally

recommended. For nylon, a slightly more acidic range of 4.5 - 5.5 is optimal.[7] Maintaining the correct pH is critical for achieving good dye uptake and level dyeing.

Q4: How do I properly dissolve Acid Brown 75 powder?

To dissolve Acid Brown 75, it is best to create a paste with a small amount of warm water before adding it to the main dye bath. This prevents the formation of clumps and ensures a uniform dye solution. The dye has good solubility in water, especially at higher temperatures (90-100 g/L at 90°C).[1][3]

Troubleshooting Guide

Problem	Possible Cause	Solution
Uneven Dyeing or Streaking	<p>1. Incorrect pH: The pH of the dye bath is outside the optimal range for the fiber. 2. Rapid initial dye uptake: The temperature was increased too quickly, or the acid was added too early. 3. Improper dye dissolution: The dye was not fully dissolved before entering the dye bath.</p>	<p>1. Verify and adjust pH: Use a pH meter to check the dyebath and adjust with acetic acid (to lower pH) or sodium acetate (to raise pH) to the recommended range. 2. Control the dyeing process: Start the dyeing at a lower temperature (around 40°C), gradually increase the temperature, and add the acid portion-wise or after the dye has been evenly distributed in the fiber. 3. Ensure complete dissolution: Follow the recommended procedure for dissolving the dye powder by first making a paste.</p>
Poor Dye Exhaustion (Pale Colors)	<p>1. Incorrect pH: The pH is too high, leading to reduced affinity between the dye and the fiber. 2. Insufficient temperature or time: The dyeing temperature is too low, or the dyeing time is too short for the dye to fully penetrate and fix to the fiber. 3. Excessive leveling agent: Too much leveling agent can hinder dye uptake.</p>	<p>1. Lower the pH: Gradually add a small amount of acetic acid to bring the pH into the optimal range. 2. Optimize dyeing conditions: Ensure the temperature is maintained at the recommended level (e.g., 90-100°C) for a sufficient duration (e.g., 30-60 minutes at temperature). 3. Adjust auxiliary concentrations: Use the recommended amount of leveling agent based on the weight of the fiber.</p>
Color Bleeding During Washing	<p>1. Incomplete dye fixation: The dye has not fully bonded with the fiber due to incorrect pH,</p>	<p>1. Ensure proper fixation: Verify that all dyeing parameters (pH, temperature,</p>

temperature, or time. 2.

Excess unfixed dye: Too much dye was used for the amount of fiber, or the dyed material was not rinsed properly.

time) were optimal. 2.

Thorough rinsing: After dyeing, rinse the material thoroughly with warm and then cold water until the water runs clear. A post-treatment with a cationic fixing agent can also improve wash fastness.

Shade Variation Between Batches

1. Inconsistent dyeing parameters: Variations in pH, temperature profiles, dyeing time, or liquor ratio between batches. 2. Differences in fiber quality: Variations in the substrate can affect dye uptake.

1. Standardize the dyeing process: Keep meticulous records of all dyeing parameters for each batch to ensure reproducibility. 2. Use consistent fiber source: If possible, use fiber from the same production lot for a series of dyeings.

Quantitative Data Summary

Parameter	Wool	Nylon	Silk
Optimal pH Range	5.0 - 6.0	4.5 - 5.5	4.5 - 5.5
Recommended Dyeing Temperature	95 - 100°C	90 - 100°C	85 - 95°C
Acetic Acid (60%)	1 - 3% (on weight of fiber)	1 - 2% (on weight of fiber)	1 - 2% (on weight of fiber)
Glauber's Salt (Leveling Agent)	5 - 10% (on weight of fiber)	5 - 10% (on weight of fiber)	5 - 10% (on weight of fiber)
Dye Concentration	0.5 - 4% (on weight of fiber)	0.5 - 3% (on weight of fiber)	0.5 - 2% (on weight of fiber)

Experimental Protocols

Protocol 1: Dyeing Wool with Acid Brown 75

- Preparation of the Dyebath:
 - Weigh the wool material to be dyed.
 - Calculate the required amounts of Acid Brown 75, acetic acid, and Glauber's salt based on the weight of the fiber (refer to the table above).
 - Fill a stainless steel dye pot with water to a liquor ratio of 20:1 (20 parts water to 1 part fiber).
 - Add the calculated amount of Glauber's salt to the water and stir until dissolved.
 - Separately, make a paste of the Acid Brown 75 powder with a small amount of warm water, then add it to the dyebath and stir well.
- Dyeing Procedure:
 - Wet the wool material thoroughly with water before introducing it to the dyebath.
 - Immerse the wet wool in the dyebath at 40°C.
 - Slowly raise the temperature of the dyebath to 95-100°C over 30-45 minutes.
 - Add the calculated amount of acetic acid, diluted with water, to the dyebath in two portions: half at the beginning of the temperature rise and the other half after reaching the final temperature.
 - Maintain the temperature at 95-100°C and continue dyeing for 45-60 minutes, stirring gently and periodically.
 - After dyeing, turn off the heat and allow the dyebath to cool down slowly before removing the wool.
- Rinsing and Drying:
 - Rinse the dyed wool with warm water, followed by cold water, until the water runs clear.

- Gently squeeze out the excess water and dry the wool at ambient temperature or in a dryer on a low heat setting.

Protocol 2: Dyeing Nylon with Acid Brown 75[8]

- Preparation of the Dyebath:

- Weigh the nylon material.
- Calculate the required amounts of Acid Brown 75 (e.g., 2% on weight of fiber), acetic acid (e.g., 1 g/L), and a suitable leveling agent (e.g., 1 g/L).
- Prepare the dyebath with a liquor ratio of 20:1.
- Add the leveling agent to the water and dissolve.
- Make a paste of the Acid Brown 75 powder and add it to the dyebath.
- Add the acetic acid to adjust the pH to 4.5-5.5.

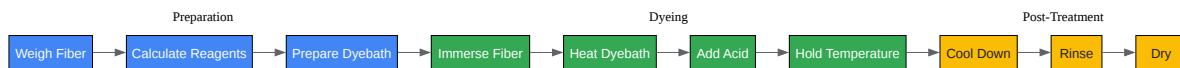
- Dyeing Procedure:

- Immerse the pre-wetted nylon material into the dyebath at room temperature.
- Raise the temperature to 90°C and hold for 30 minutes, ensuring the material is fully submerged and agitated periodically.

- Rinsing and Drying:

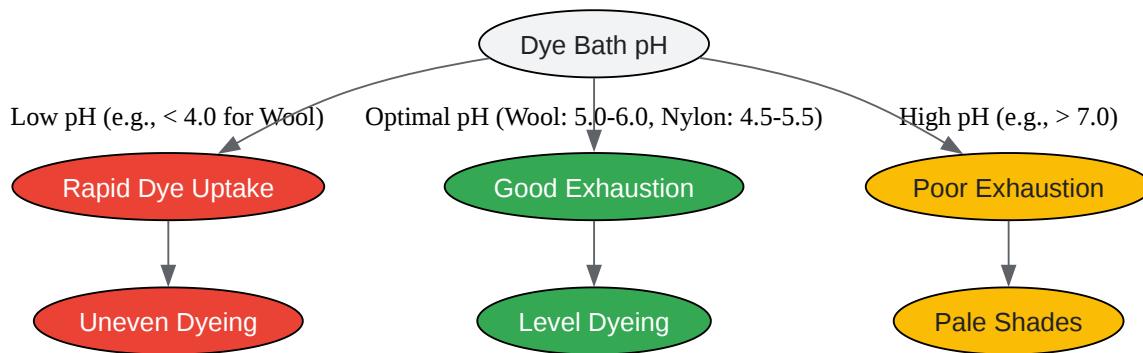
- After dyeing, remove the nylon from the dyebath and rinse thoroughly with water.
- Dry the material.

Visualizations



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Caption: General workflow for dyeing with Acid Brown 75.



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